

Albaconazole vs posaconazole spectrum activity

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Compound Focus: Albaconazole

CAS No.: 187949-02-6

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Antifungal Spectrum and In Vitro Activity

The table below summarizes the available in vitro activity data for **Albaconazole** and Posaconazole against various fungal pathogens, presented as MIC (Minimum Inhibitory Concentration) values. Lower MIC values generally indicate greater potency [1] [2].

Pathogen	Albaconazole MIC ($\mu\text{g/mL}$)	Posaconazole MIC ($\mu\text{g/mL}$)
Candida albicans	0.003 - <0.001 [1]	0.02 (MIC ₉₀) [2]
Candida glabrata	0.068 [1]	Information missing
Candida krusei	0.182 - <0.005 [1]	Information missing
Candida parapsilosis	0.013 - 0.127 [1]	0.03 (MIC ₉₀) [2]
Aspergillus fumigatus	0.28 - 4.5 [1]	0.10 (Avg. GM) [2]
Zygomycetes (e.g., <i>Mucor</i> , <i>Rhizopus</i>)	Active (specific data missing) [1]	Active (MIC ~1 $\mu\text{g/mL}$) [2]

Pathogen	Albaconazole MIC ($\mu\text{g/mL}$)	Posaconazole MIC ($\mu\text{g/mL}$)
<i>Scedosporium apiospermum</i>	1 [1]	Active (specific data missing) [2]

Details on Experimental Protocols

The quantitative data in the table above were generated using standardized laboratory methods to ensure reliability and comparability.

- **For Candida and other Yeasts:** The studies used the **broth microdilution method** as outlined by the Antifungal Susceptibility Testing Subcommittee of the European Committee on Antibiotic Susceptibility Testing (AFST-EUCAST) [2]. Key details include:
 - **Medium:** RPMI 1640 supplemented with 2% glucose.
 - **Inoculum:** Standardized to 10^6 CFU/mL.
 - **Incubation:** 35°C for 24-48 hours.
 - **MIC Endpoint for Azoles:** Defined as the lowest drug concentration that resulted in a 50% reduction in optical density compared to the drug-free control [2].
- **For Filamentous Fungi (Molds):** Susceptibility testing for molds like *Aspergillus* was performed following the **Clinical Laboratory Standards Institute (CLSI) reference method M38** [1] [2]. Key details include:
 - **Medium:** RPMI-1640 buffered to pH 7.0 with MOPS.
 - **Inoculum Preparation:** Conidia (spores) from 3 to 5-day-old cultures.
 - **MIC Endpoint:** The lowest drug concentration that produced 100% visual inhibition of growth [1] [2].

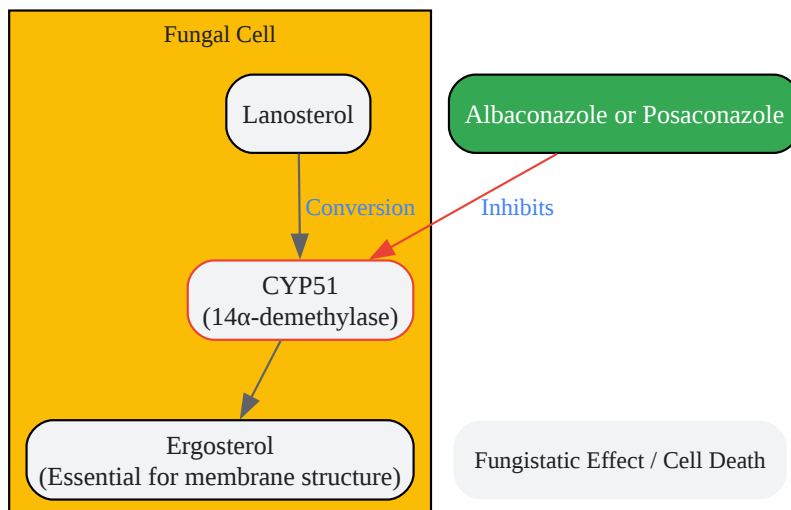
Key Characteristics and Research Status

Feature	Albaconazole	Posaconazole
Research/Clinical Status	Early-phase clinical trials (Phases I-II) for fungal	FDA-approved for prophylaxis and treatment of various invasive fungal infections [4].

Feature	Albaconazole	Posaconazole
	infections [3]. Status after 2013 is unclear.	
Approved Indications	None identified in search results.	Prophylaxis in immunocompromised patients (e.g., post-transplant), oropharyngeal candidiasis, and as salvage therapy [5] [4].
Mechanism of Action	Inhibits fungal ergosterol synthesis by targeting lanosterol 14 α -demethylase (CYP51) [1].	Inhibits fungal ergosterol synthesis by targeting lanosterol 14 α -demethylase (CYP51) [4].
Spectrum Note	Shows high in vitro potency against a broad range of <i>Candida</i> spp. and filamentous fungi [1].	Known for its extended spectrum , including activity against Zygomycetes (e.g., Mucormycetes), which is a key differentiator from some other azoles [5] [4] [2].

Both **Albaconazole** and Posaconazole are broad-spectrum triazole antifungals. Their primary mechanism is the inhibition of the enzyme CYP51, a key step in the synthesis of ergosterol, an essential component of the fungal cell membrane. The structural differences between the two drugs influence how they interact with the enzyme and their overall pharmacokinetic properties, leading to variations in their spectrum and potency [1] [4] [3].

Mechanism of Action of Triazole Antifungals



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